

# Standard Operating Procedures for RH12 (G Antigen) Blood Typing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RH12

Cat. No.: B15566486

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## Application Notes

The Rh blood group system is one of the most complex and clinically significant human blood group systems, second only to the ABO system.<sup>[1][2][3]</sup> It comprises over 50 distinct antigens, with the five principal antigens being D, C, c, E, and e.<sup>[3]</sup> The **RH12** antigen, also known as the G antigen, is a component of this complex system.<sup>[4]</sup> Understanding the serological behavior of the G antigen is crucial for accurate blood typing and ensuring patient safety in transfusion medicine and prenatal care.

The G antigen is typically present on red blood cells that express either the D or C antigen. This co-expression pattern presents a unique challenge in immunohematology, as antibodies to the G antigen (anti-G) can mimic the serological presentation of a combination of anti-D and anti-C. Distinguishing between these antibodies is critical, particularly in the management of alloimmunized pregnant women, as anti-D is a primary cause of severe Hemolytic Disease of the Fetus and Newborn (HDFN).

Anti-G is considered clinically significant and can cause hemolytic transfusion reactions and HDFN. Therefore, accurate identification of individuals with anti-G is essential for selecting appropriate blood units for transfusion (D-negative and C-negative) and for managing pregnancies at risk of HDFN.

These application notes and the accompanying protocols provide a framework for the serological testing of the RH12 (G) antigen, including standard procedures and methods for differentiating anti-G from anti-D and anti-C.

## Data Presentation: Interpreting RH12 (G Antigen) Typing Results

The interpretation of G antigen typing relies on the agglutination reactions with specific antisera. The following table summarizes the expected reactions for different Rh phenotypes when tested with anti-D, anti-C, and anti-G.

Rh Phenotype (Genotype)	Red Blood Cell Antigens Present	Expected Reaction with Anti-D	Expected Reaction with Anti-C	Expected Reaction with Anti-G
D-positive, C-positive (e.g., R1r)	D, C, G	+	+	+
D-positive, C-negative (e.g., R0r)	D, G	+	-	+
D-negative, C-positive (e.g., r'r)	C, G	-	+	+
D-negative, C-negative (e.g., rr)	None of the above	-	-	-

## Experimental Protocols

### Protocol 1: Standard Tube Test for RH12 (G Antigen) Typing

This protocol outlines the basic tube agglutination method for determining the presence of the G antigen on red blood cells.

Materials:

- Anti-G blood grouping reagent
- Patient/donor red blood cells (prepared as a 2-5% suspension in saline)
- Known G-positive and G-negative control red blood cells
- Test tubes (12 x 75 mm)
- Serological centrifuge
- Pipettes
- Isotonic saline
- Microscope

**Procedure:**

- Labeling: Label three test tubes: one for the patient/donor, one for the positive control, and one for the negative control.
- Reagent Addition: Add one drop of anti-G reagent to each labeled tube.
- Cell Addition: Add one drop of the corresponding 2-5% red blood cell suspension to each tube (patient/donor, positive control, negative control).
- Incubation: Gently mix the contents of the tubes and centrifuge immediately at a pre-calibrated speed and time (e.g., 1000 g for 15-20 seconds). Alternatively, for some IgG anti-G reagents, incubation at 37°C for 15-30 minutes may be required, followed by washing and addition of Anti-Human Globulin (AHG). Refer to the manufacturer's instructions for the specific anti-G reagent.
- Reading and Interpretation: Gently resuspend the red blood cell button and examine for agglutination. A positive result (agglutination) indicates the presence of the G antigen. A negative result (no agglutination) indicates the absence of the G antigen. The positive and negative controls must give the expected results for the test to be valid.

## Protocol 2: Differentiation of Anti-G from Anti-D and Anti-C using Adsorption and Elution

This protocol is employed when a patient's serum shows reactivity that could be due to anti-G, or a combination of anti-D and anti-C.

**Principle:** Red blood cells of a specific Rh phenotype are used to adsorb (remove) certain antibodies from the patient's serum. The adsorbed serum is then tested against a panel of red blood cells to determine which antibodies remain. An eluate prepared from the adsorbing red blood cells can also be tested to identify the adsorbed antibodies.

### Materials:

- Patient serum
- Adsorbing red blood cells:
  - D-positive, C-negative (e.g., R0R0) red blood cells
  - D-negative, C-positive (e.g., r'r') red blood cells
- Panel of reagent red blood cells with known Rh phenotypes
- Standard tube test reagents and equipment (as in Protocol 1)
- Elution kit

### Procedure:

#### Part A: Adsorption

- Incubate an aliquot of the patient's serum with an equal volume of washed, packed D-positive, C-negative (R0R0) red blood cells at 37°C for 30-60 minutes.
- Centrifuge and separate the adsorbed serum.
- Test the adsorbed serum against a panel of red blood cells, including D-positive and C-positive cells.

- Repeat the adsorption process with a separate aliquot of the patient's serum using D-negative, C-positive (r'r') red blood cells.
- Test this second adsorbed serum against the same panel of red blood cells.

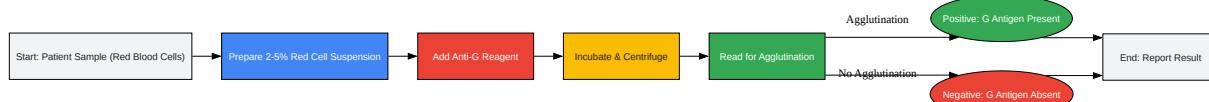
#### Part B: Elution

- Prepare an eluate from the adsorbing red blood cells from both adsorption procedures using a validated elution method.
- Test each eluate against the panel of red blood cells.

#### Interpretation of Results:

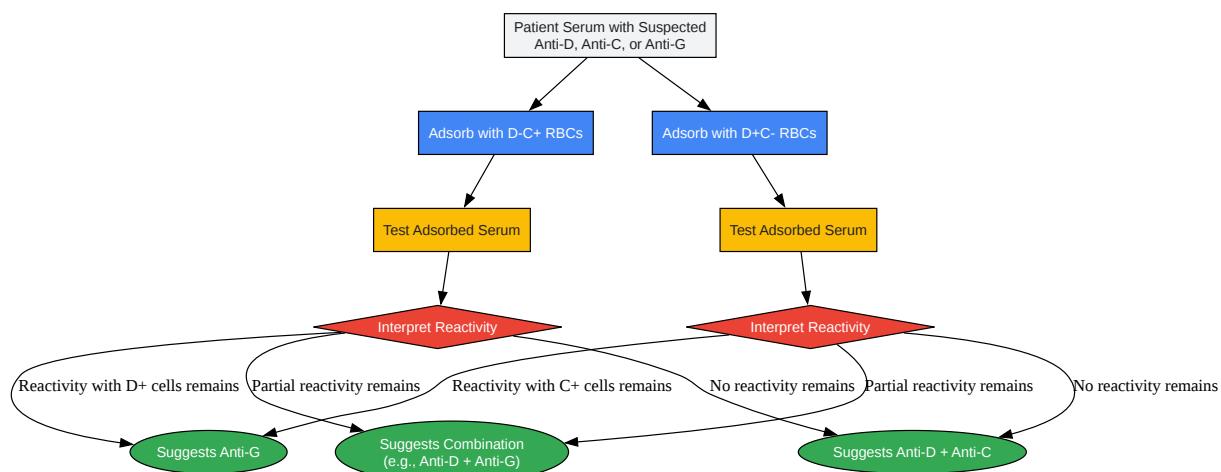
Scenario	Adsorption with D+C- (R0R0) cells	Adsorption with D-C+ (r'r') cells	Eluate from D+C- cells	Eluate from D-C+ cells	Conclusion
Anti-G only	Reactivity with C+ cells remains.	Reactivity with D+ cells remains.	Reacts with D+ and C+ cells.	Reacts with D+ and C+ cells.	Patient has anti-G.
Anti-D and Anti-C	All reactivity is removed.	All reactivity is removed.	Reacts with D+ cells only.	Reacts with C+ cells only.	Patient has anti-D and anti-C.
Anti-D and Anti-G	Reactivity with C+ cells remains.	All reactivity is removed.	Reacts with D+ cells only.	Reacts with D+ and C+ cells.	Patient has anti-D and anti-G.
Anti-C and Anti-G	All reactivity is removed.	Reactivity with D+ cells remains.	Reacts with D+ and C+ cells.	Reacts with C+ cells only.	Patient has anti-C and anti-G.

## Mandatory Visualizations



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Caption: Workflow for **RH12 (G Antigen)** Serological Typing.



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Caption: Logical Flow for Differentiating Anti-G from Anti-D and Anti-C.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)